

Introduction and Distinction from 4,4'-Methylenedianiline (MDA)

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Compound of Interest

Compound Name: *N*-Methyl-4,4'-methylenedianiline

CAS No.: 26628-67-1

Cat. No.: B1209619

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N-Methyl-4,4'-methylenedianiline is an aromatic amine structurally derived from 4,4'-methylenedianiline (MDA), a high-production-volume chemical primarily used as a precursor to polyurethanes and as an epoxy curing agent.[1][2] The key distinction is the presence of a single methyl group on one of the two nitrogen atoms, which significantly alters its chemical properties, reactivity, and potential biological activity. While MDA is well-documented, its N-methylated counterpart is primarily known as a research chemical or organic building block, with less extensive characterization in public literature.[3][4] Understanding the impact of this N-methylation is critical for its application in specialized polymer synthesis, as a pharmaceutical intermediate, or in other areas of materials science. The addition of a methyl group can influence factors such as solubility, basicity, and metabolic stability, a concept of high importance in drug development.[5]

Molecular Structure and Identification

The fundamental identity of a chemical compound is rooted in its structure and unique identifiers. These data are foundational for all further research and application.

Chemical Structure

The structure consists of two aniline rings linked by a methylene bridge, with one aniline nitrogen bearing a methyl group. The IUPAC name for this compound is 4-[[4-(methylamino)phenyl]methyl]aniline.[6]

Caption: 2D structure of **N-Methyl-4,4'-methylenedianiline**.

Molecular Formula and Weight

The addition of a methyl group (CH₂) to the parent MDA (C₁₃H₁₄N₂) results in the following:

- Molecular Formula: C₁₄H₁₆N₂[3]
- Molecular Weight: 212.29 g/mol [3]

Key Chemical Identifiers

A consolidated list of identifiers is crucial for accurate database searches and regulatory compliance.

Identifier	Value	Source
CAS Number	26628-67-1	[4]
IUPAC Name	4-[[4-(methylamino)phenyl]methyl]aniline	[6]
Molecular Formula	C ₁₄ H ₁₆ N ₂	[3]
Molecular Weight	212.29 g/mol	[3]
Canonical SMILES	CNc1ccc(Cc2ccc(N)cc2)cc1	N/A
InChI Key	BQJCRFVAJINHQC-UHFFFAOYSA-N	N/A

Physicochemical Properties

Detailed physicochemical data for **N-Methyl-4,4'-methylenedianiline** is not widely available. The table below includes predicted data and provides a comparison with the well-characterized

parent compound, 4,4'-methylenedianiline (MDA), to offer scientifically grounded estimations.

Property	N-Methyl-4,4'-methylenedianiline	4,4'-Methylenedianiline (MDA)	Rationale for Expected Differences
Appearance	Expected to be a crystalline solid, potentially pale yellow or brown	Colorless to pale yellow solid/flakes	Structural similarity suggests a similar physical state. Aromatic amines often darken upon exposure to air and light.[7]
Boiling Point	390.8 °C at 760 mmHg (Predicted)[6]	398–399 °C at 768 mmHg[8]	The addition of a methyl group slightly increases molecular weight but can disrupt intermolecular hydrogen bonding, leading to a potentially similar or slightly lower boiling point.
Melting Point	Data not available	88 - 92 °C[9]	N-methylation breaks the symmetry of the molecule and replaces a hydrogen bond donor with a non-donating group, which could lead to less efficient crystal packing and a potentially lower melting point compared to MDA.
Density	1.113 g/cm ³ (Predicted)[6]	~1.15 g/cm ³ [10]	A slight decrease in density may be expected due to the less efficient crystal

packing caused by the methyl group.

Water Solubility

Data not available

Slightly soluble (~1 g/L)[8]

N-methylation increases the molecule's lipophilicity (higher logP), which would typically decrease water solubility.

pKa

Data not available

~4.96[11]

The methyl group is weakly electron-donating, which could slightly increase the basicity (and thus the pKa) of the tertiary amine nitrogen compared to the primary amine of MDA.

Synthesis and Manufacturing

While specific industrial synthesis protocols for **N-Methyl-4,4'-methylenedianiline** are not publicly documented, a logical and modern approach involves the selective N-methylation of 4,4'-methylenedianiline (MDA).

Causality of Method Choice: Green N-Methylation with Dimethyl Carbonate (DMC)

Traditional N-methylation reagents, such as methyl iodide or dimethyl sulfate, are highly toxic, carcinogenic, and produce stoichiometric amounts of salt waste.[12] A superior, field-proven alternative is the use of dimethyl carbonate (DMC). DMC is a non-toxic, environmentally benign reagent that acts as a "green" source of methyl groups. The only by-products are methanol, which can be recycled, and carbon dioxide. Research on the full N,N-methylation of MDA to its di-methylated analog using DMC over a zeolite catalyst has been successfully demonstrated.

[2] This work identified N-methylated intermediates, confirming the viability of the reaction pathway.[2] By carefully controlling the stoichiometry of the reactants, this method can be adapted to favor the production of the mono-methylated target compound.

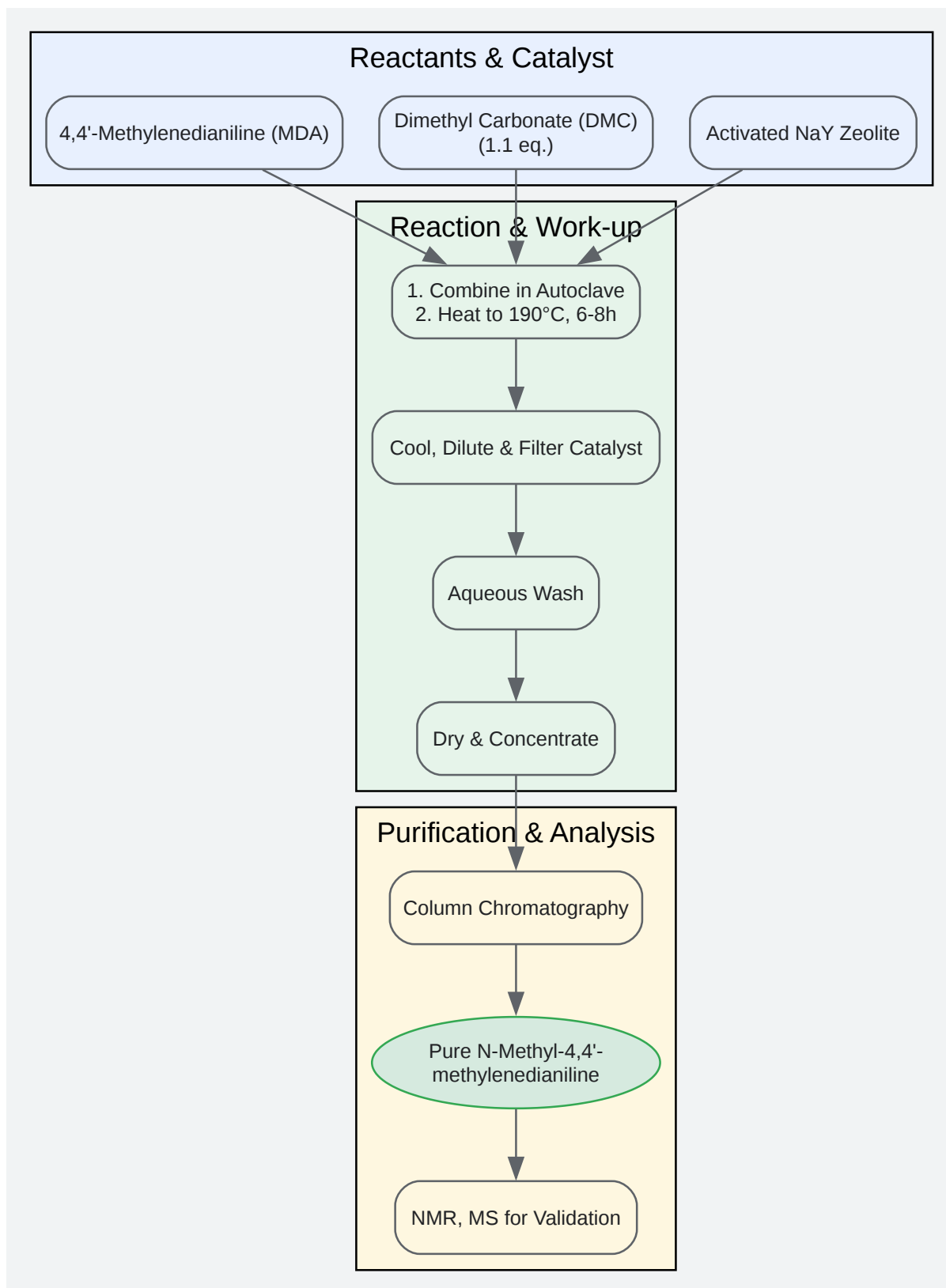
Proposed Experimental Protocol: Stoichiometry-Controlled N-Methylation

This protocol is adapted from the demonstrated synthesis of 4,4'-methylene bis(N,N-dimethylaniline) and is designed to favor the mono-methylated product.[2]

- **Catalyst Activation:** Activate NaY zeolite catalyst by heating at 500°C for 4 hours under a nitrogen atmosphere. Cool to room temperature in a desiccator.
- **Reactor Setup:** To a high-pressure stainless-steel autoclave equipped with a magnetic stirrer, add 4,4'-methylenedianiline (MDA, 1 equivalent), dimethyl carbonate (DMC, 1.1 equivalents), and the activated NaY catalyst (e.g., 20% by weight relative to MDA).
 - **Experimental Rationale:** A slight excess of DMC is used to ensure the reaction proceeds, but a large excess is avoided to minimize the formation of the di-methylated by-product. The catalyst provides a solid acid-base surface to facilitate the reaction.[2]
- **Reaction Execution:** Seal the autoclave, purge with nitrogen gas, and heat to 190°C with vigorous stirring. Maintain the reaction for 6-8 hours.
- **Work-up and Isolation:**
 - Cool the reactor to room temperature and carefully vent any pressure.
 - Dilute the reaction mixture with a suitable solvent (e.g., dichloromethane or ethyl acetate) and filter to remove the solid catalyst.
 - Wash the filtrate with water to remove any residual methanol.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure.

- Purification: Purify the resulting crude product via column chromatography on silica gel, using a gradient of hexane/ethyl acetate as the eluent, to separate the desired **N-Methyl-4,4'-methylenedianiline** from unreacted MDA, the di-methylated by-product, and other minor impurities.
- Validation: Confirm the identity and purity of the final product using analytical techniques such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry.

Synthesis Workflow Diagram



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Caption: Proposed workflow for the synthesis of **N-Methyl-4,4'-methylenedianiline**.

Analytical Characterization

While experimental spectra are not readily available in public databases, the expected spectroscopic signatures can be predicted based on the molecular structure.

- ¹H NMR: The spectrum should show distinct signals for the aromatic protons, a singlet for the bridging methylene (-CH₂-) protons, a singlet for the primary amine (-NH₂) protons, a singlet for the N-methyl (-CH₃) protons, and a signal for the secondary amine (-NH-) proton. The N-methyl singlet would be a key diagnostic peak absent in the spectrum of MDA.
- ¹³C NMR: The spectrum would display signals for the non-equivalent aromatic carbons, a signal for the methylene bridge carbon, and a distinct upfield signal for the N-methyl carbon.
- Mass Spectrometry (MS): The electron ionization (EI) mass spectrum is expected to show a molecular ion peak (M⁺) at m/z = 212, corresponding to the molecular weight of the compound. Key fragmentation patterns would likely involve the cleavage of the benzyl-nitrogen bond.
- Infrared (IR) Spectroscopy: The IR spectrum should feature characteristic N-H stretching bands for both the primary and secondary amines (~3300-3500 cm⁻¹), C-H stretching for aromatic and aliphatic groups (~2850-3100 cm⁻¹), and C=C stretching for the aromatic rings (~1500-1600 cm⁻¹).

Applications and Significance

Role as a Chemical Intermediate

N-Methyl-4,4'-methylenedianiline serves as a specialized organic building block.^[4] Its bifunctional nature, with a primary amine at one end and a secondary amine at the other, allows for differential reactivity. This makes it a potentially valuable monomer for creating advanced polymers, such as polyamides or polyimides, with modified properties (e.g., altered solubility, glass transition temperature, or cross-linking behavior) compared to those derived from MDA.

Potential in Drug Development

The aniline substructure is common in pharmaceuticals but is also a "structural alert" due to its potential for metabolic activation into toxic species.^[13] The N-methylation of anilines is a key

strategy in medicinal chemistry to mitigate this risk and fine-tune a drug candidate's properties.

[5] The introduction of a methyl group can:

- **Block Metabolic Oxidation:** The methyl group can sterically hinder or electronically deactivate the amine, preventing the formation of reactive quinone-imine metabolites.
- **Modulate Lipophilicity:** It increases the molecule's lipophilicity (logP), which can affect its absorption, distribution, metabolism, and excretion (ADME) profile.
- **Alter Receptor Binding:** The methyl group can establish critical hydrophobic interactions within a target's binding pocket or, conversely, create steric clashes, thereby modifying the compound's potency and selectivity.[5]

Therefore, **N-Methyl-4,4'-methylenedianiline** represents a valuable scaffold for library synthesis in drug discovery programs aimed at developing safer and more effective therapeutic agents.

Safety and Handling

No specific safety data sheet (SDS) is publicly available for **N-Methyl-4,4'-methylenedianiline**. However, given its close structural relationship to 4,4'-methylenedianiline (MDA), it must be handled with extreme caution, assuming a similar hazard profile.

WARNING: The parent compound, 4,4'-methylenedianiline (MDA), is a well-documented hazardous substance. It is classified as a potential human carcinogen (IARC Group 2B), is toxic if swallowed or inhaled, and may be fatal if absorbed through the skin.[11][14][15] It is known to cause severe liver damage and is a skin sensitizer.[14]

Recommended Handling Procedures:

- **Engineering Controls:** All handling should be performed in a certified chemical fume hood to prevent inhalation of dust or vapors.
- **Personal Protective Equipment (PPE):** Wear nitrile gloves, a lab coat, and chemical safety goggles at all times. For handling larger quantities, a respirator may be necessary.

- Exposure Prevention: Avoid all contact with skin, eyes, and clothing. In case of contact, flush the affected area immediately with copious amounts of water and seek medical attention.[14]
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations for hazardous materials.

Conclusion

N-Methyl-4,4'-methylenedianiline is a specialized chemical derivative with significant potential as a building block in polymer chemistry and drug discovery. Its core identity is defined by the molecular formula $C_{14}H_{16}N_2$ and a molecular weight of 212.29 g/mol. While comprehensive experimental data remains sparse, this guide provides a robust framework for its understanding, including a proposed green synthesis route and a clear outline of its expected analytical characteristics. The critical takeaway for all researchers is the need to handle this compound with the same high level of caution afforded to its carcinogenic parent, MDA, until specific toxicological data becomes available.

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- To cite this document: BenchChem. [Introduction and Distinction from 4,4'-Methylenedianiline (MDA)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1209619/docs#introduction-and-distinction-from-4-4-methylenedianiline-mda\]](https://www.benchchem.com/product/b1209619/docs#introduction-and-distinction-from-4-4-methylenedianiline-mda)

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